

# An In-depth Technical Guide to the Principles of Audio-Magnetotellurics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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This technical guide provides a comprehensive overview of the principles, methodologies, and applications of Audio-Magnetotellurics (AMT), a passive electromagnetic geophysical technique used to image the subsurface electrical resistivity structure of the Earth. AMT is a versatile tool for a wide range of scientific investigations, from mapping groundwater resources and geothermal systems to exploring for mineral deposits and understanding crustal-scale geological structures.

## Core Principles of Audio-Magnetotellurics

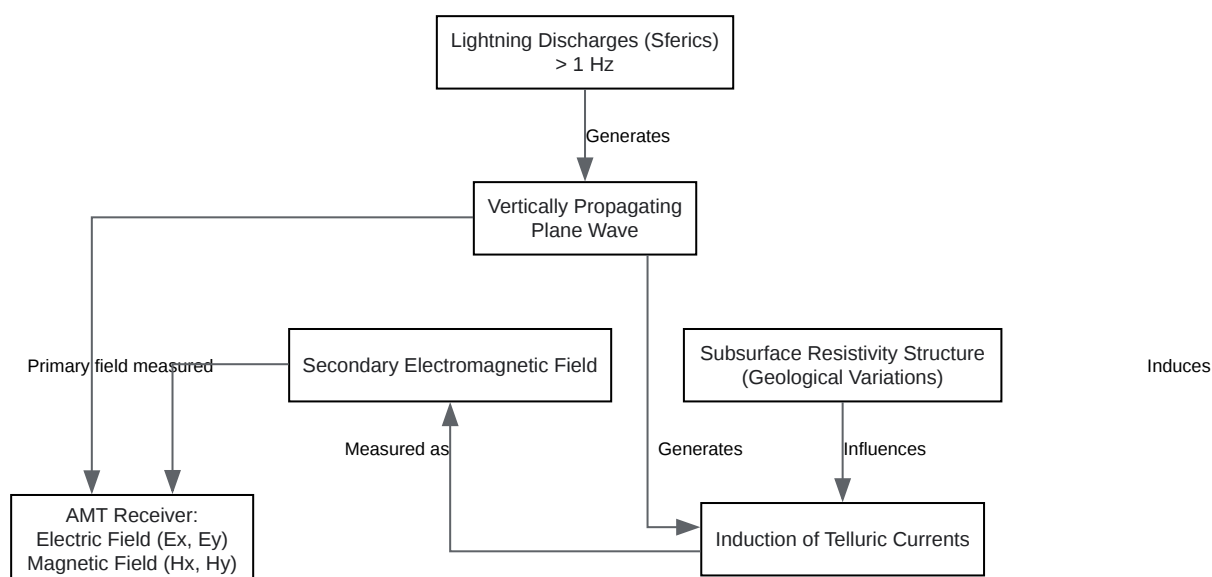
Audio-Magnetotellurics is based on the fundamental principles of electromagnetic induction. The Earth is constantly bathed in a natural electromagnetic field generated by worldwide lightning activity (sferics) at frequencies above 1 Hz, and by interactions between the solar wind and the magnetosphere at lower frequencies.<sup>[1]</sup> This natural electromagnetic field propagates vertically into the subsurface as a plane wave.<sup>[1]</sup>

As these electromagnetic waves penetrate the Earth, they induce a secondary electrical current, known as a telluric current, within the subsurface.<sup>[1]</sup> The magnitude and phase of these telluric currents are influenced by the electrical resistivity of the rocks and other materials they encounter. By simultaneously measuring the orthogonal components of the electric field (E) and the magnetic field (H) at the surface, the AMT method can determine the subsurface resistivity distribution.

The relationship between the electric and magnetic fields is described by the impedance tensor ( $Z$ ), which is a complex quantity that depends on the frequency of the electromagnetic waves and the electrical properties of the subsurface. The apparent resistivity ( $\rho_a$ ) and phase ( $\phi$ ) are then calculated from the impedance tensor. The depth of investigation in an AMT survey is inversely proportional to the frequency of the signal; higher frequencies provide information about the shallow subsurface, while lower frequencies penetrate to greater depths.[1]

## Signaling Pathway of AMT

The following diagram illustrates the propagation of the natural electromagnetic signal and its interaction with the subsurface.



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### AMT Signaling Pathway

## Data Presentation

Quantitative data in audio-magnetotellurics primarily revolves around the electrical resistivity of geological materials and the specifications of the instrumentation used for data acquisition.

## Table 1: Electrical Resistivity of Common Rocks and Minerals

The electrical resistivity of rocks is a critical parameter in the interpretation of AMT data. It is highly dependent on factors such as mineralogy, porosity, water content, and the salinity of the pore fluids. This table provides typical ranges of electrical resistivity for various rocks and minerals.

Material	Resistivity ( $\Omega\cdot\text{m}$ )
Igneous Rocks	
Granite	103 - 106
Basalt (unweathered)	102 - 105
Gabbro	103 - 106
Metamorphic Rocks	
Slate	102 - 104
Marble	102 - 108
Gneiss	103 - 106
Sedimentary Rocks	
Sandstone (unconsolidated)	1 - 103
Sandstone (consolidated)	102 - 104
Shale	1 - 100
Limestone	50 - 104
Minerals	
Graphite	10 <sup>-5</sup> - 10 <sup>-1</sup>
Pyrite	10 <sup>-5</sup> - 10 <sup>-1</sup>
Quartz	10 <sup>12</sup> - 10 <sup>14</sup>
Other Materials	
Clay	1 - 100
Alluvium	10 - 800
Groundwater (fresh)	10 - 100
Groundwater (saline)	< 1

## Table 2: Comparison of Audio-Magnetotelluric Instrumentation

The specifications of the AMT instrumentation are crucial for survey design and data quality. This table provides a comparison of key parameters for a selection of commercially available AMT systems.

Parameter	Phoenix Geophysics MTU-5C	Zonge International GDP-32II	Metronix GMS-07e
Frequency Range	10,000 Hz - 0.0001 Hz	4,096 Hz - 0.0001 Hz	10,000 Hz - DC
Number of Channels	5 to 8 (expandable)	Up to 32	Up to 8
Dynamic Range	> 120 dB	> 120 dB	> 140 dB
GPS Synchronization	Yes	Yes	Yes
Power Consumption	~ 8 W	~ 12 W	~ 7 W
Weight (Receiver)	~ 5 kg	~ 10 kg	~ 4.5 kg

## Experimental Protocols

A successful AMT survey requires careful planning and execution of field procedures, followed by rigorous data processing and interpretation.

### AMT Survey Design and Field Procedure

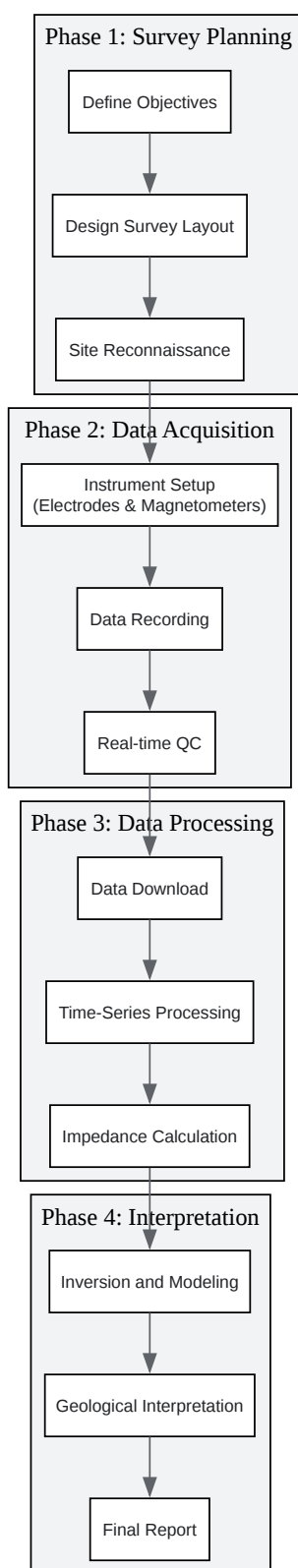
The following protocol outlines the key steps for conducting an AMT survey:

- Survey Planning:
  - Define the scientific objectives and the target depth of investigation.
  - Design the survey layout, including the location and spacing of AMT stations.
  - Conduct a site reconnaissance to identify potential sources of cultural noise (e.g., power lines, pipelines, fences) and to assess site accessibility.

- Instrumentation Setup:
  - At each station, establish a central recording unit (the AMT receiver).
  - Deploy two orthogonal electric dipoles, typically oriented North-South and East-West. Each dipole consists of two non-polarizing electrodes buried in the ground at a separation of 25 to 100 meters.
  - Install two orthogonal induction coil magnetometers to measure the horizontal components of the magnetic field ( $H_x$  and  $H_y$ ), aligned with the electric dipoles. For a full tensor measurement, a third magnetometer ( $H_z$ ) is installed vertically.
  - Ensure all sensors are level and have good ground contact.
- Data Acquisition:
  - Connect the electrodes and magnetometers to the receiver.
  - Program the receiver with the desired recording parameters, including sampling rate and recording duration.
  - Initiate data recording. The recording time per station can range from 30 minutes to several hours, depending on the signal strength and the desired data quality.
  - Monitor the data quality in real-time to identify and mitigate any noise issues.
- Data Retrieval and Demobilization:
  - Once recording is complete, download the time-series data from the receiver.
  - Carefully dismantle and pack the equipment for transport to the next station.

## Experimental Workflow for an AMT Survey

The following diagram illustrates the typical workflow for an audio-magnetotelluric survey.



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### AMT Survey Workflow

## AMT Data Processing and Interpretation

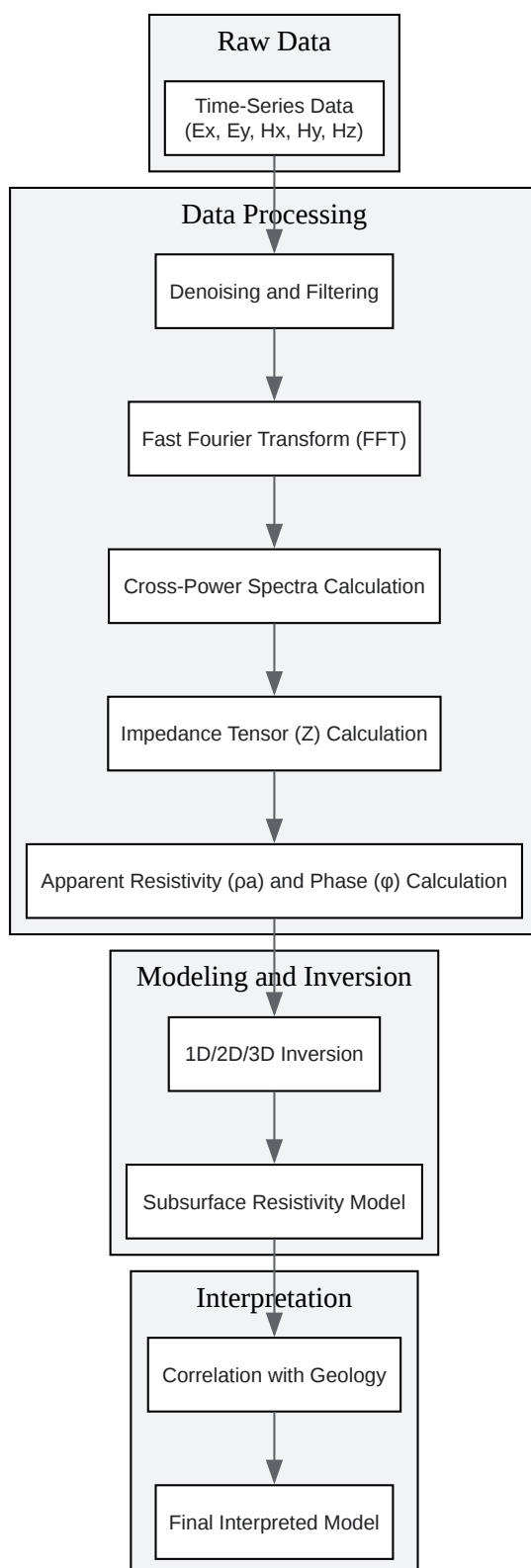
The raw time-series data collected in the field must undergo a series of processing steps to yield a meaningful model of the subsurface resistivity.

- Time-Series Processing:
  - The raw time-series data is edited to remove spikes and noisy sections.
  - The data is transformed from the time domain to the frequency domain using a Fast Fourier Transform (FFT).
  - Robust statistical methods are employed to calculate the cross-power spectra between the electric and magnetic field components.
- Impedance Tensor Calculation:
  - The impedance tensor ( $Z$ ) is calculated from the cross-power spectra. This tensor relates the orthogonal components of the electric and magnetic fields.
  - From the impedance tensor, the apparent resistivity and phase are calculated for a range of frequencies.
- Data Inversion and Modeling:
  - The calculated apparent resistivity and phase data are then used as input for an inversion algorithm.
  - The inversion process generates a 1D, 2D, or 3D model of the subsurface electrical resistivity that best fits the observed data.
- Geological Interpretation:
  - The final resistivity model is interpreted in the context of the known geology of the area.
  - Resistivity anomalies are correlated with geological structures, rock types, and the presence of fluids.



## Data Processing and Interpretation Workflow

This diagram outlines the logical flow of processing and interpreting audio-magnetotelluric data.



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## AMT Data Processing and Interpretation Workflow

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## References

- 1. Airman Certification Standards | Federal Aviation Administration [faa.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Principles of Audio-Magnetotellurics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051145#principles-of-audio-magnetotellurics]

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